

Essential Safety and Disposal Procedures for (S)-Perk-IN-5

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Compound of Interest

Compound Name: (S)-Perk-IN-5

Cat. No.: B7455994

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For researchers, scientists, and drug development professionals handling **(S)-Perk-IN-5**, a potent PERK inhibitor, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **(S)-Perk-IN-5**, ensuring compliance with standard laboratory safety practices.

Chemical and Physical Properties

While a specific Safety Data Sheet (SDS) for the (S)-enantiomer was not identified, the data for the closely related PERK-IN-5 provides essential safety information. Due to their structural similarity, their chemical and physical properties relevant to safety and disposal are expected to be nearly identical.

Property	Data
Chemical Name	(S)-PERK-IN-5
Molecular Formula	C ₂₅ H ₂₆ F ₂ N ₄ O ₃ [1][2]
Molecular Weight	468.50 g/mol [1][2]
CAS Number	2616821-92-0[1]
Hazard Statements	Harmful if swallowed.[2] Very toxic to aquatic life with long lasting effects.[2]

Disposal Protocol

The disposal of **(S)-Perk-IN-5** must be managed in a manner that mitigates its potential hazards, particularly its acute oral toxicity and high aquatic toxicity. The following step-by-step procedure should be followed:

Step 1: Waste Identification and Segregation

- Treat all materials contaminated with **(S)-Perk-IN-5**, including solid waste (e.g., gloves, absorbent pads, empty vials) and liquid waste (e.g., unused solutions, solvents from reaction work-ups), as hazardous chemical waste.
- Segregate **(S)-Perk-IN-5** waste from other laboratory waste streams to prevent cross-contamination and ensure proper handling.

Step 2: Containerization

- Solid Waste: Collect all solid waste contaminated with **(S)-Perk-IN-5** in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be made of a material compatible with the chemicals it will hold.
- Liquid Waste: Collect all liquid waste containing **(S)-Perk-IN-5** in a separate, sealed, and clearly labeled hazardous waste container. Ensure the container is compatible with the solvents used. Do not mix incompatible waste streams.

Step 3: Labeling

- Clearly label all waste containers with "Hazardous Waste," the full chemical name "**(S)-Perk-IN-5**," and any other components of the waste mixture. Indicate the approximate quantities of each component. Affix appropriate hazard symbols (e.g., "Toxic," "Harmful," "Dangerous for the Environment").

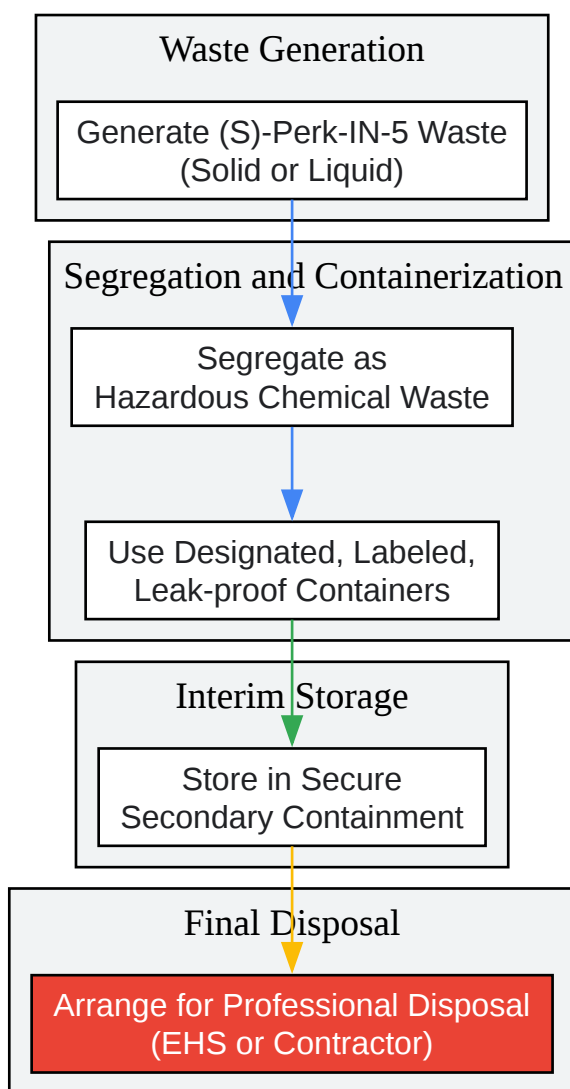
Step 4: Storage

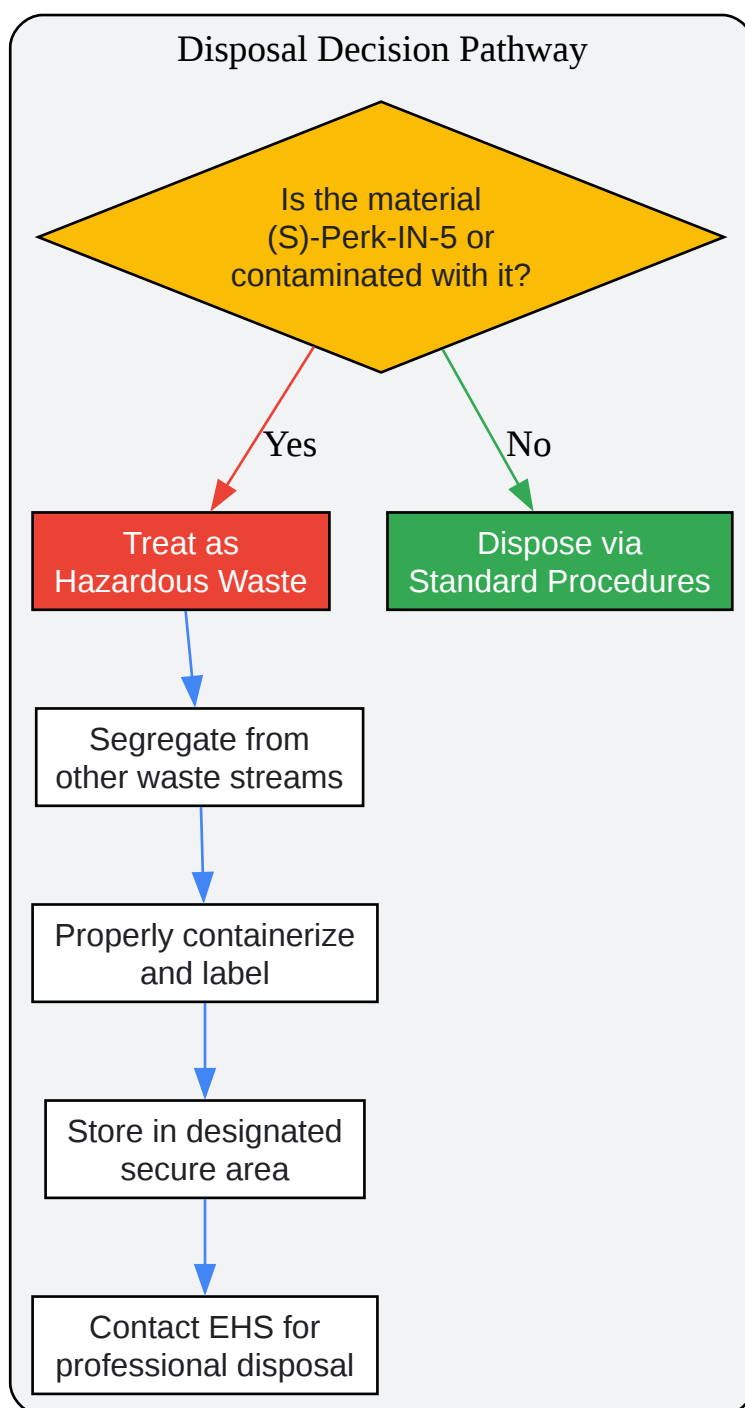
- Store the sealed and labeled hazardous waste containers in a designated, well-ventilated, and secure secondary containment area away from drains and sources of ignition.^[2]
Storage at -20°C for powder or -80°C in solvent is recommended for the pure compound.^[2]

Step 5: Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **(S)-Perk-IN-5** down the drain or in the regular trash.
- The precautionary statement P501, "Dispose of contents/ container to an approved waste disposal plant," must be followed.[\[2\]](#)

Experimental Workflow for Disposal





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